

characterization of 3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone

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Compound of Interest

Compound Name: 3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone

CAS No.: 898750-04-4

Cat. No.: B1327773

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An In-depth Technical Guide to the Synthesis and Characterization of **3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of the novel aromatic ketone, **3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone**. Propiophenone derivatives are significant scaffolds in medicinal chemistry and materials science, making a thorough understanding of their synthesis and analytical characterization crucial for researchers in the field.^{[1][2]} This document details a robust synthetic protocol via Friedel-Crafts acylation and outlines the expected outcomes from key analytical techniques, including Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices and the interpretation of spectroscopic data are explained to provide field-proven insights. While specific experimental data for this exact molecule is not publicly available, this guide serves as an expert-level predictive analysis based on established principles of organic chemistry and spectroscopy.

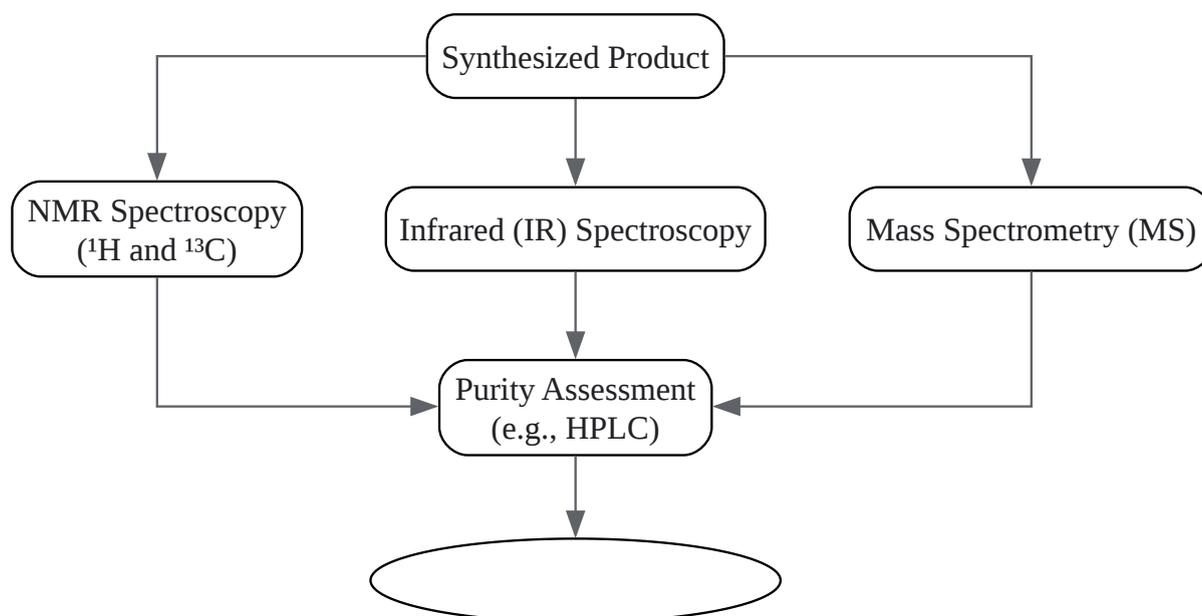
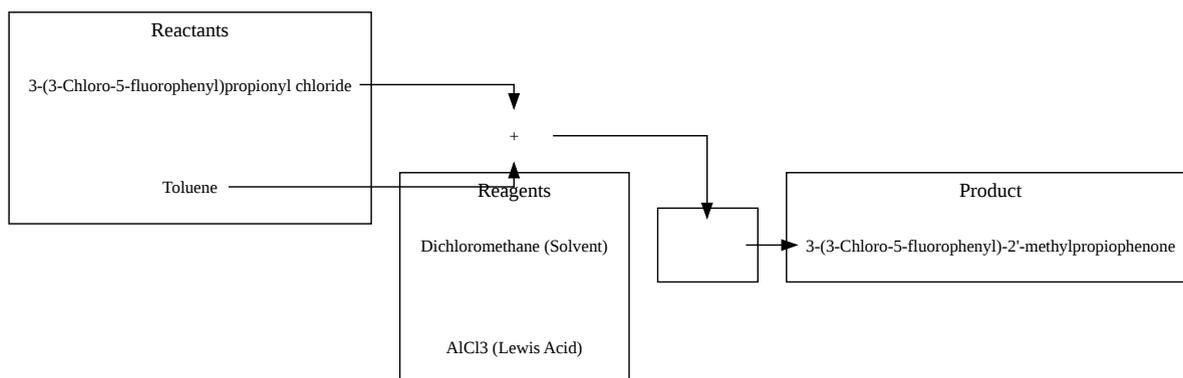
Introduction and Significance

Aromatic ketones, and specifically substituted propiophenones, are pivotal intermediates in the synthesis of a wide array of biologically active molecules and functional materials.[2] The title compound, **3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone**, possesses a unique substitution pattern with a halogenated phenyl ring and a methylated acyl chain. This distinct structure makes it a valuable candidate for further functionalization in drug discovery programs, potentially influencing pharmacokinetic and pharmacodynamic properties. A comprehensive characterization is paramount to confirm its identity, purity, and structure, which are foundational for any subsequent research and development.

Synthetic Methodology: Friedel-Crafts Acylation

The most direct and widely employed method for the synthesis of aromatic ketones like **3-(3-Chloro-5-fluorophenyl)-2'-methylpropiophenone** is the Friedel-Crafts acylation.[2][3][4] This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride in the presence of a strong Lewis acid catalyst.[4]

Reaction Scheme:



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